

Application Notes and Protocols for FAPI-MFS Labeling with Radioisotopes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

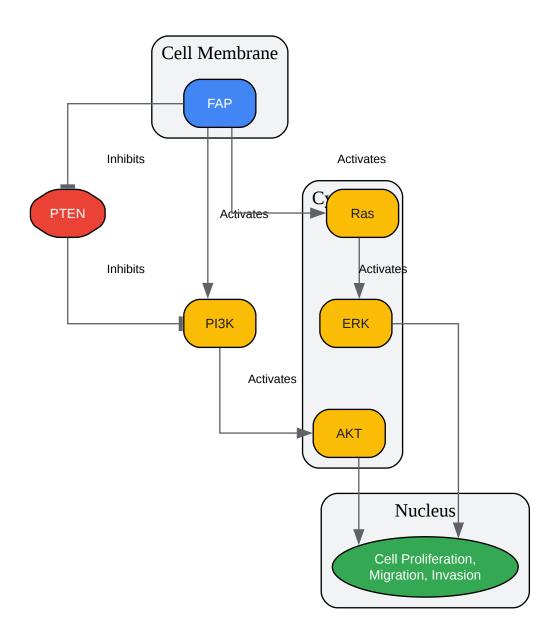
Fibroblast Activation Protein (FAP) is a transmembrane serine protease that is highly expressed on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of a wide variety of cancers.[1][2] Its limited expression in healthy tissues makes it an attractive target for both diagnostic imaging and targeted radionuclide therapy. FAP inhibitors (FAPIs) are small molecules that can be labeled with radioisotopes for these purposes. This document provides detailed application notes and protocols for the radiolabeling of a specific FAP inhibitor, **FAPI-MFS**, and other commonly used FAPI derivatives.

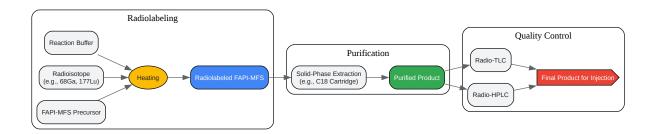
FAPI-MFS is an irreversible FAP inhibitor, a property that may enhance its retention time in tumors. Like other FAPI derivatives, it can be labeled with various radioisotopes for imaging (e.g., Gallium-68, Fluorine-18) or therapeutic applications (e.g., Lutetium-177, Actinium-225).

Signaling Pathways and Mechanism of Action

FAP plays a crucial role in tumor progression by remodeling the extracellular matrix and promoting cell proliferation, migration, and invasion. It exerts its effects through various signaling pathways, including the PI3K/AKT and Ras-ERK pathways. Inhibition of FAP can disrupt these pro-tumorigenic signals.









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References

- 1. Improved FAPI-radiopharmaceutical pharmacokinetics from the perspectives of a dose escalation study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 68Ga-FAPI PET/CT: Biodistribution and Preliminary Dosimetry Estimate of 2 DOTA-Containing FAP-Targeting Agents in Patients with Various Cancers - PMC [pmc.ncbi.nlm.nih.gov]
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